

# 2,4-Dimethylphenylacetic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2,4-Dimethylphenylacetic acid

Cat. No.: B1265842

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## An In-depth Technical Guide on 2,4-Dimethylphenylacetic Acid

This guide provides essential physicochemical data for **2,4-Dimethylphenylacetic acid**, a derivative of phenylacetic acid that is of growing interest to researchers in the pharmaceutical and chemical sectors.

## Core Physicochemical Data

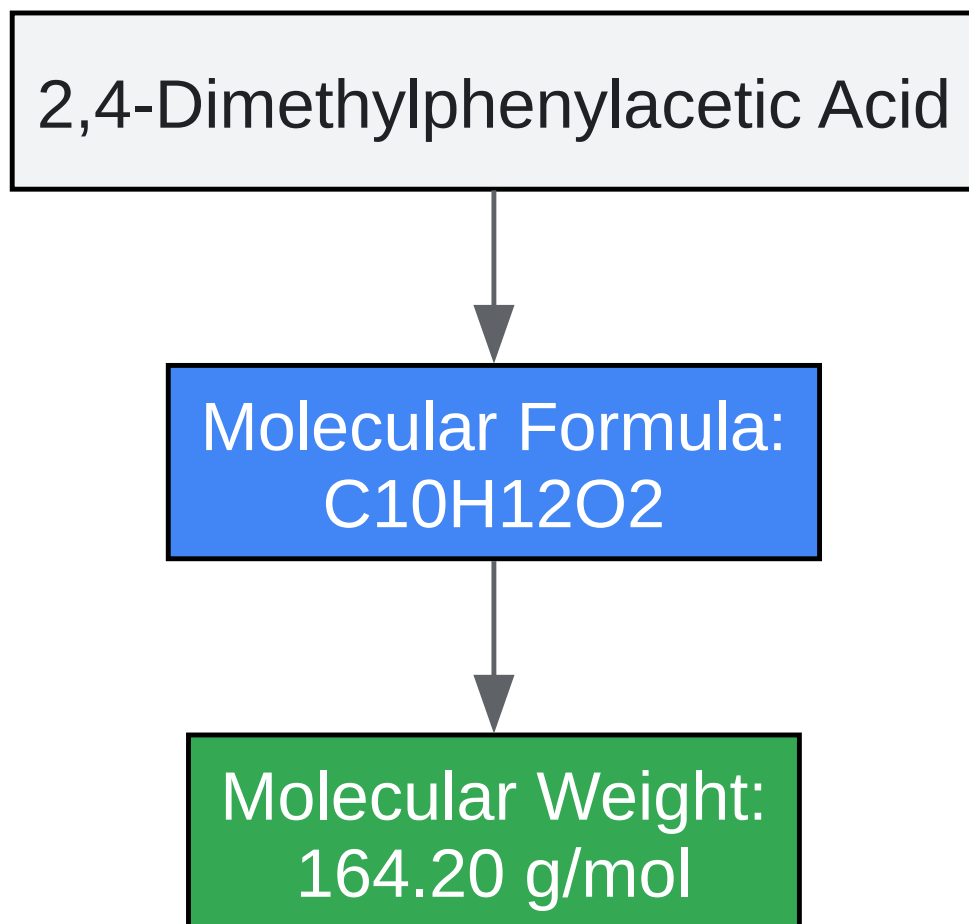
The fundamental molecular properties of **2,4-Dimethylphenylacetic acid** are summarized below. This data is critical for experimental design, analytical method development, and chemical synthesis.

Property	Value
Molecular Formula	C10H12O2[1]
Molecular Weight	164.20 g/mol [2][3][4]
Molar Mass	164.2 g/mol [1]

## Logical Relationship of Core Properties

The relationship between the common name of the compound and its fundamental molecular properties can be visualized as a direct hierarchy. The chemical structure, defined by its name, dictates the molecular formula, which in turn determines the molecular weight.

## Relationship of Core Properties



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Caption: Hierarchical relationship of **2,4-Dimethylphenylacetic acid**'s core properties.

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## References

- 1. chembk.com [chembk.com]
- 2. 2-(3,4-Dimethylphenyl)acetic acid | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 296013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 2-(2,6-Dimethylphenyl)acetic acid | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 19840115 - PubChem [pubchem.ncbi.nlm.nih.gov]
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